

Apovincaminic Acid-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Apovincaminic acid-d4

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Apovincaminic acid-d4 is the deuterated form of apovincaminic acid, the major and pharmacologically active metabolite of vinpocetine.[1][2] Vinpocetine is a synthetic derivative of the Vinca alkaloid vincamine, used in the treatment of cerebrovascular disorders and cognitive impairment.[3] As a stable isotope-labeled internal standard, **apovincaminic acid-d4** is an indispensable tool in pharmacokinetic and metabolic studies of vinpocetine, enabling precise quantification in biological matrices through mass spectrometry-based methods.[4][5] This guide provides a comprehensive overview of the chemical properties, synthesis, and analytical methodologies for **apovincaminic acid-d4**.

Chemical and Physical Properties

The physicochemical properties of **apovincaminic acid-d4** are expected to be nearly identical to its non-deuterated counterpart. The introduction of deuterium atoms results in a negligible change in these properties, with the most significant difference being the molecular weight.

Table 1: Physicochemical Properties of **Apovincaminic Acid-d4**

Property	Value	Reference
Chemical Name	(13aS,13bS)-13a-Ethyl-2,3,5,6,13a,13b-hexahydro-1H-indolo[3,2,1-de]pyrido[3,2,1-ij][6][7]naphthyridine-12-carboxylic Acid-d4	-
CAS Number	1329624-60-3	-
Molecular Formula	C ₂₀ H ₁₈ D ₄ N ₂ O ₂	-
Molecular Weight	326.43 g/mol	-
Appearance	White to off-white solid	General knowledge
Storage	2-8°C, protected from light	General knowledge
Isotopic Purity	Typically ≥98%	[5][8]

Synthesis and Isotopic Labeling

The synthesis of apovincaminic acid typically originates from vincamine, a natural alkaloid.[9][10] The synthesis of the deuterated analog, **apovincaminic acid-d4**, would involve the introduction of deuterium atoms at specific, non-labile positions within the molecule. A plausible synthetic strategy would involve the use of deuterated reagents during the synthesis of a key intermediate or in the final steps of the synthesis of apovincaminic acid. Given the complexity of the molecule, a multi-step synthesis is required.

Experimental Protocol: Plausible Synthetic Approach for **Apovincaminic Acid-d4**

A potential route for the synthesis of **apovincaminic acid-d4** could involve the deuteration of a suitable precursor to vincamine or apovincamine itself. For instance, methods for the deuteration of indole rings, which form the core of the molecule, are well-established.

- Preparation of a Deuterated Precursor: A key intermediate in the synthesis of vincamine/apovincamine could be subjected to a deuterium exchange reaction. This can be

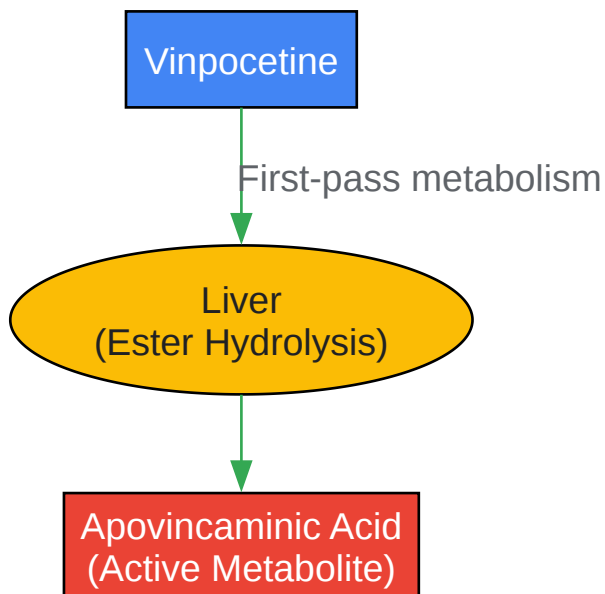
achieved using deuterated solvents like D₂O or deuterated acids under appropriate conditions to label specific positions on the indole nucleus.

- **Completion of the Synthesis:** The deuterated intermediate would then be carried through the remaining synthetic steps to yield **apovincaminic acid-d₄**. These steps may include cyclization and functional group manipulations.
- **Purification:** The final product would be purified using standard chromatographic techniques, such as column chromatography or preparative HPLC, to ensure high chemical purity.
- **Isotopic Purity Assessment:** The isotopic purity of the final compound would be determined by mass spectrometry to confirm the incorporation of four deuterium atoms and quantify the percentage of the d₄ species.

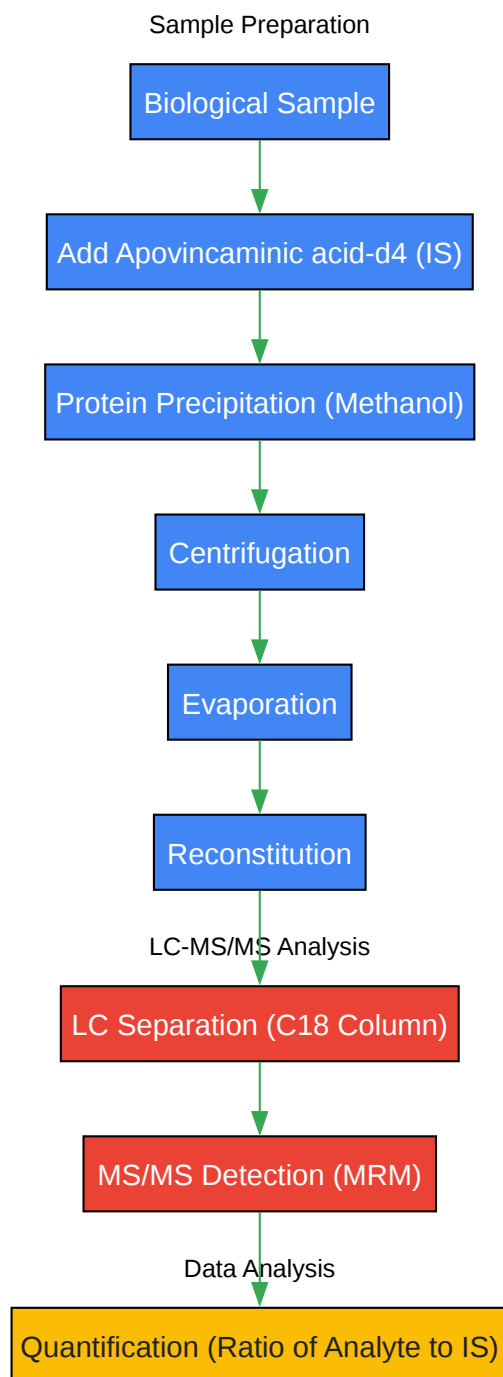
Metabolic Pathway of Vinpocetine

Apovincaminic acid is the primary active metabolite of vinpocetine, formed through the hydrolysis of the ethyl ester group in the liver.^{[1][3]}

Metabolic Conversion of Vinpocetine



Workflow for Quantification of Apovincaminic Acid

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